

Navigating the Safe Disposal of 4-Aminopentan-2-ol: A Procedural Guide

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Compound of Interest

Compound Name: 4-Aminopentan-2-ol

Cat. No.: B1281818

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **4-Aminopentan-2-ol**, ensuring operational integrity and adherence to safety protocols.

Immediate Safety and Hazard Profile

4-Aminopentan-2-ol is a chemical compound that requires careful handling due to its hazardous properties. It is classified as a combustible liquid that is harmful if swallowed, can cause severe skin burns and eye damage, and may lead to respiratory irritation.^[1] Understanding these hazards is the first step in ensuring safe operational procedures.

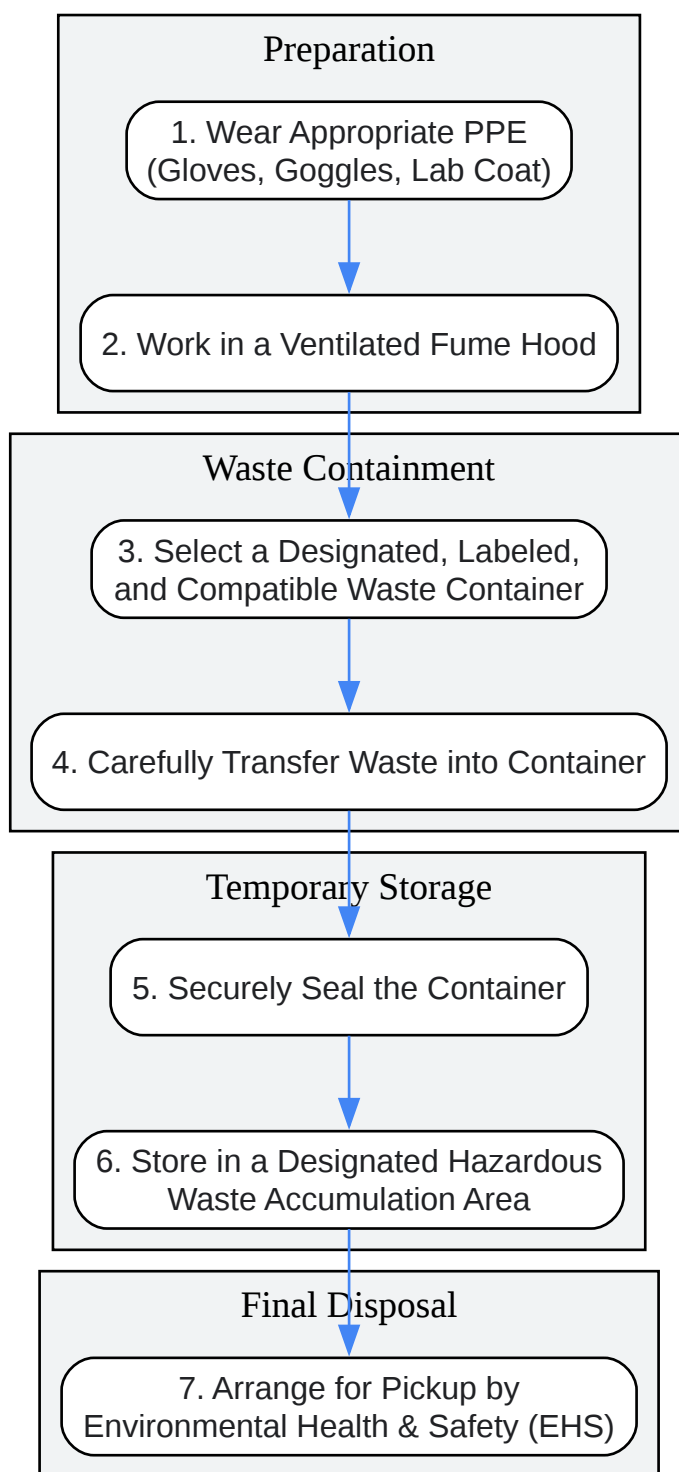
Quantitative Hazard Data for 4-Aminopentan-2-ol

Hazard Classification	GHS Pictogram	Hazard Statement
Flammable liquids (Category 4)	No Pictogram	H227: Combustible liquid
Acute toxicity, oral (Category 4)	Danger	H302: Harmful if swallowed
Skin corrosion/irritation (Category 1B)	Danger	H314: Causes severe skin burns and eye damage
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	Danger	H335: May cause respiratory irritation

Source: European Chemicals Agency (ECHA)[[1](#)]

Step-by-Step Disposal Protocol

The disposal of **4-Aminopentan-2-ol** must be managed as hazardous waste. Under no circumstances should it be disposed of down the drain or in regular trash. The following workflow outlines the mandatory procedure for its safe disposal.



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References

- 1. 4-Amino-2-pentanol | C₅H₁₃NO | CID 12452686 - PubChem [pubchem.ncbi.nlm.nih.gov]
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